

Application Note: Preparation of Eupalinolide O Stock Solutions for In Vitro Assays

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Compound of Interest

Compound Name: Eupalinolide O

Cat. No.: B10831785

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Eupalinolide O** is a sesquiterpene lactone, a class of natural compounds known for a wide range of biological activities.^{[1][2]} Isolated from *Eupatorium lindleyanum* DC., **Eupalinolide O** has demonstrated significant anticancer properties, including the induction of cell cycle arrest and apoptosis in various cancer cell lines, such as human triple-negative breast cancer.^{[2][3][4]} Accurate and reproducible in vitro experimental results are critically dependent on the correct preparation, handling, and storage of **Eupalinolide O** stock solutions. This document provides a detailed protocol for preparing high-concentration stock solutions in Dimethyl Sulfoxide (DMSO) and subsequent dilution to working concentrations for cell-based assays.

Quantitative Data Summary

The following table summarizes the key chemical properties and recommended handling conditions for **Eupalinolide O**.

Parameter	Data	Reference(s)
Chemical Name	Eupalinolide O	[1]
CAS Number	2170228-67-6	[1][5]
Molecular Formula	C ₂₂ H ₂₆ O ₈	[5]
Molecular Weight	418.44 g/mol	[5]
Primary Solvent	Dimethyl Sulfoxide (DMSO)	[1][6]
Maximum Stock Solubility	100 mg/mL (238.98 mM) in DMSO (requires sonication)	[1]
Recommended Stock Conc.	10-50 mM in 100% DMSO	
Typical Final Assay Conc.	2 - 28 µM	[4][7]
Short-Term Storage (in DMSO)	1 month at -20°C (protect from light)	[1]
Long-Term Storage (in DMSO)	6 months at -80°C (protect from light)	[1][5]

Experimental Protocols

Protocol 1: Preparation of a 50 mM Eupalinolide O High-Concentration Stock Solution

This protocol describes the preparation of a high-concentration primary stock solution in DMSO. Using a high-concentration stock minimizes the volume of solvent added to cell cultures, thereby reducing the risk of solvent-induced cytotoxicity. The final concentration of DMSO in cell culture media should typically not exceed 0.5%, and ideally be kept below 0.1%.

Materials and Equipment:

- **Eupalinolide O** powder (MW: 418.44 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)

- Calibrated analytical balance
- Sterile, amber or foil-wrapped microcentrifuge tubes (1.5 mL)
- Sterile, low-retention pipette tips and calibrated micropipettes
- Vortex mixer
- Bath sonicator
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Calculation: Determine the mass of **Eupalinolide O** powder required. To prepare 1 mL of a 50 mM stock solution, the calculation is as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = (0.050 \text{ mol/L}) \times (0.001 \text{ L}) \times (418.44 \text{ g/mol}) \times (1000 \text{ mg/g})$
 - $\text{Mass (mg)} = 20.92 \text{ mg}$
- Weighing: Carefully weigh out 20.92 mg of **Eupalinolide O** powder using an analytical balance and place it into a sterile 1.5 mL microcentrifuge tube.
- Dissolution:
 - Add 1 mL of 100% sterile DMSO to the tube containing the **Eupalinolide O** powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes.
 - To ensure complete dissolution, place the tube in a bath sonicator for 10-15 minutes.^[1] Visually inspect the solution to confirm that no solid particles remain. The solution should be clear.
- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, amber, or foil-wrapped microcentrifuge tubes.
- Label each aliquot clearly with the compound name, concentration (50 mM), solvent (DMSO), and preparation date.
- For long-term storage, place the aliquots at -80°C for up to 6 months.^{[1][5]} For short-term use, store at -20°C for up to 1 month, ensuring protection from light.^[1]

Protocol 2: Preparation of Working Solutions for In Vitro Assays

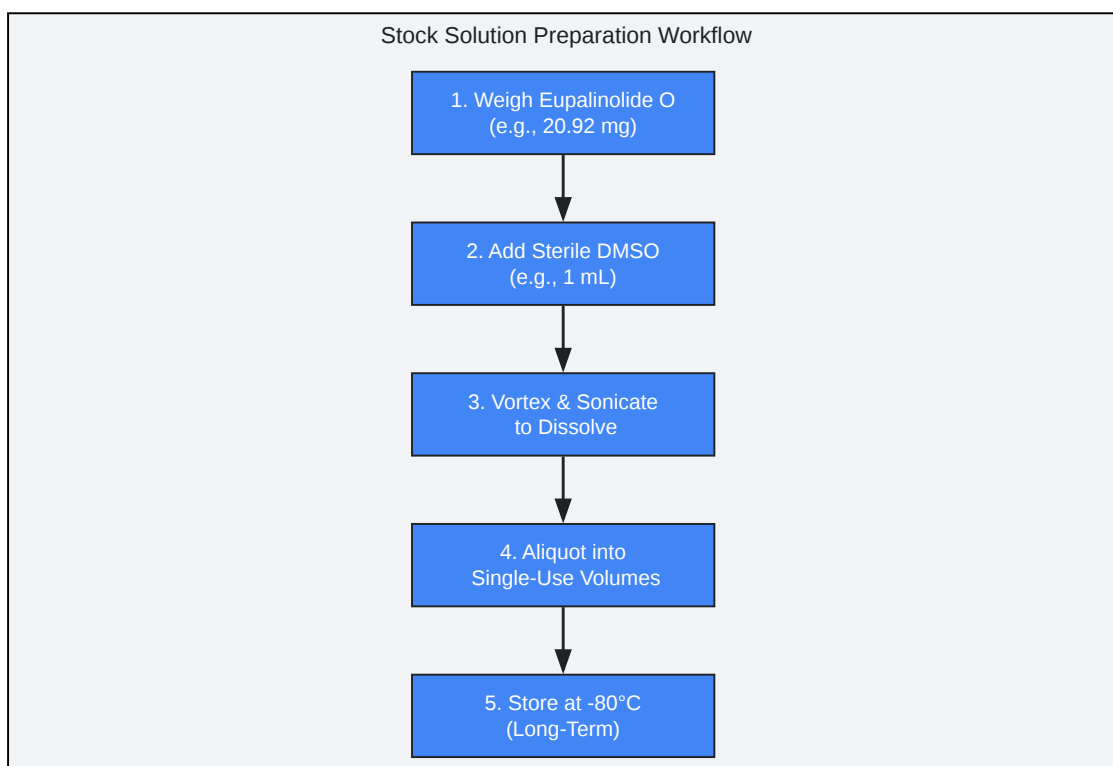
Working solutions are prepared by diluting the high-concentration stock solution into cell culture medium immediately before use.

Procedure:

- Thawing: Remove one aliquot of the 50 mM **Eupalinolide O** stock from the freezer and thaw it completely at room temperature. Briefly centrifuge the tube to collect the solution at the bottom.
- Serial Dilution: It is recommended to perform a serial dilution to achieve the desired final concentration accurately.
 - Example for a final concentration of 8 µM in a 2 mL well volume:
 - First, prepare an intermediate stock of 1 mM. Dilute the 50 mM stock 1:50 by adding 2 µL of the 50 mM stock to 98 µL of sterile DMSO or cell culture medium.
 - Next, prepare a second intermediate stock of 100 µM. Dilute the 1 mM stock 1:10 by adding 10 µL of the 1 mM stock to 90 µL of cell culture medium.
 - Finally, add the appropriate volume of the 100 µM stock to your culture well. To achieve 8 µM in 2 mL, use the $C_1V_1 = C_2V_2$ formula:^{[8][9]}
 - $(100\text{ }\mu\text{M})(V_1) = (8\text{ }\mu\text{M})(2000\text{ }\mu\text{L})$

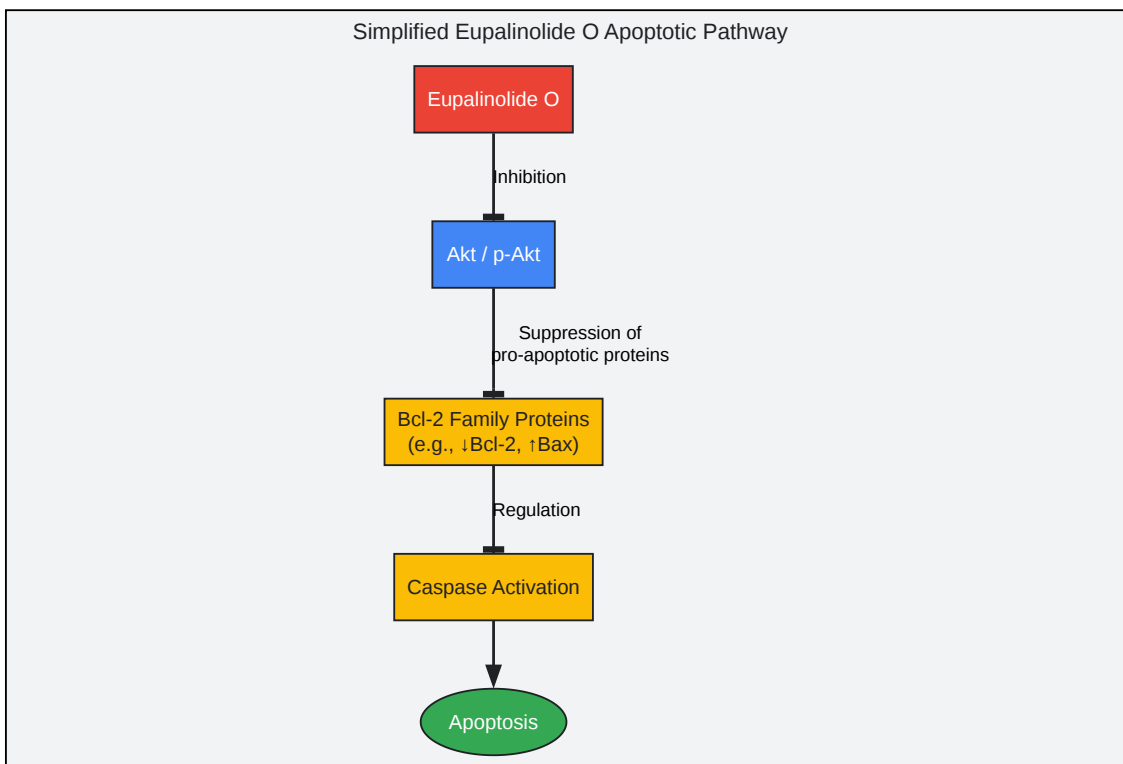
- $V_1 = 160\ \mu\text{L}$
- Add $160\ \mu\text{L}$ of the $100\ \mu\text{M}$ intermediate solution to the well containing $1840\ \mu\text{L}$ of medium with cells to get a final volume of $2\ \text{mL}$ and a final concentration of $8\ \mu\text{M}$ **Eupalinolide O**.
- The final DMSO concentration in this example would be 0.8% , which may be high for some cell lines. To reduce it, a higher intermediate dilution or a lower stock concentration added in a smaller volume is advised. Always calculate the final DMSO concentration and run a vehicle control (medium with the same percentage of DMSO) in your experiment.

Visualized Workflows and Pathways



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Caption: Workflow for preparing **Eupalinolide O** stock solution.



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Caption: **Eupalinolide O** inhibits the Akt pathway to induce apoptosis.[4]

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Eupalinolide O, a novel sesquiterpene lactone from Eupatorium lindleyanum DC., induces cell cycle arrest and apoptosis in human MDA-MB-468 breast cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Eupalinolide O Induces Apoptosis in Human Triple-Negative Breast Cancer Cells via Modulating ROS Generation and Akt/p38 MAPK Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 4. spandidos-publications.com [spandidos-publications.com]
- 5. Eupalinolide O Datasheet DC Chemicals [dcchemicals.com]
- 6. Eupalinolide O | CAS:2170228-67-6 | Manufacturer ChemFaces [chemfaces.com]
- 7. Eupalinolide A induces autophagy via the ROS/ERK signaling pathway in hepatocellular carcinoma cells in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. youtube.com [youtube.com]
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